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# improving charge collection in TIBr detectors for better spectral response

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# Technical Support Center: Enhancing TIBr Detector Performance

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve charge collection and spectral response in Thallium Bromide (TIBr) detectors.

## **Troubleshooting Guide**

This guide addresses common issues encountered during TIBr detector experiments in a question-and-answer format.

Issue: Poor Energy Resolution and Peak Tailing

- Question: My energy spectrum shows significant peak tailing towards lower energies and poor energy resolution. What are the likely causes and how can I fix this?
- Answer: This is a classic sign of incomplete charge collection, which can stem from several
  factors in TIBr detectors. The primary culprits are poor hole mobility and charge carrier
  trapping at crystal defects.[1][2][3] Here's a step-by-step approach to troubleshoot this issue:
  - Verify Detector Bias: Ensure the detector is biased to the manufacturer's recommended voltage. Insufficient bias will lead to incomplete charge collection. You can experimentally

#### Troubleshooting & Optimization





determine the optimal bias voltage by measuring the charge collection efficiency at different voltages and fitting the data to the Hecht equation.[4]

- Implement Single-Carrier Collection Techniques: Since holes in TIBr have significantly lower mobility-lifetime (μτ) products than electrons, it's crucial to employ techniques that primarily sense the electron signal.[5]
  - Pixelated Anodes: Using small pixelated anodes creates a strong weighting potential near the anode, making the signal largely independent of the interaction depth and primarily sensitive to electron collection.[6][7][8]
  - Frisch Collar/Grid: A Frisch collar or grid is a shielding electrode that makes the detector sensitive only to the charge movement in the vicinity of the anode, effectively creating a single-carrier (electron-sensitive) device.[9][10]
- Apply Depth Correction: Even with single-carrier techniques, there can be residual dependence on the interaction depth. Depth correction methods can be applied to further improve the spectral response. This can be achieved by:
  - Cathode-to-Anode Signal Ratio: For pixelated detectors, the ratio of the signal from the planar cathode to the signal from the anode pixel can be used to determine the interaction depth and correct for charge loss.[7][11][12]
  - Electron Drift Time: The time it takes for electrons to drift from the interaction point to the anode can also be used as a measure of interaction depth.[13]
- Utilize Digital Signal Processing: Digital pulse processing techniques offer powerful ways to correct for incomplete charge collection.[14][15][16]
  - Adaptive Shaping: This method optimizes the shaping time for different pulse shapes, which correspond to different electron drift times, thereby improving energy resolution.
     [17]
  - Pulse Shape Discrimination: Algorithms can be used to identify and reject events with incomplete charge collection based on their pulse shape.[18]

Issue: Detector Performance Degrades Over Time (Polarization)



- Question: I'm observing a gradual degradation in my detector's performance (e.g., decreasing peak position and worsening resolution) over hours or days of continuous operation under bias. What is happening and what can be done?
- Answer: This phenomenon is known as polarization and is a significant challenge in TIBr detectors, especially at room temperature.[7][19][20] It is caused by the migration of ions within the TIBr crystal under the influence of the applied electric field, which leads to a weakening of the internal electric field and degradation of charge collection efficiency.[19][21]
  - Bias Polarity Switching: An effective method to counteract polarization is to periodically switch the bias polarity. This reverses the direction of ion migration, preventing the buildup of space charge and extending the stable operation time of the detector.[19]
  - Cooling: Operating the detector at a reduced temperature (e.g., -20°C) can significantly suppress ionic conduction and mitigate polarization effects, leading to more stable, longterm operation and improved energy resolution.[20][22][23]
  - Electrode Material: The choice of electrode material can also influence long-term stability.
     While research is ongoing, some studies suggest that certain electrode materials can reduce reactivity with the TIBr crystal.[21]

### Frequently Asked Questions (FAQs)

Q1: What is a typical energy resolution I can expect from a TIBr detector?

A1: The energy resolution of TIBr detectors has significantly improved with advancements in crystal quality and signal processing techniques. For 662 keV gamma rays (from a <sup>137</sup>Cs source), modern pixelated TIBr detectors can achieve energy resolutions of less than 2% full width at half maximum (FWHM) at room temperature.[6][24] With cooling and advanced correction techniques, resolutions better than 1% FWHM have been reported.[17][22]

Q2: How does the thickness of the TIBr crystal affect detector performance?

A2: A thicker TIBr crystal provides higher detection efficiency, which is advantageous for highenergy gamma-ray detection.[2] However, thicker detectors are more susceptible to incomplete charge collection due to the longer drift distances for charge carriers.[2] Therefore, for thick







TIBr detectors, it is essential to use techniques like pixelated anodes or Frisch grids to mitigate the effects of poor hole transport and achieve good spectral performance.[5][25]

Q3: What is the role of the mobility-lifetime ( $\mu\tau$ ) product in TIBr detectors?

A3: The mobility-lifetime ( $\mu\tau$ ) product is a critical parameter that determines the charge collection efficiency of a semiconductor detector. It represents the average distance a charge carrier can travel per unit electric field before being trapped. TIBr crystals with higher  $\mu\tau$  products for electrons will exhibit better charge collection and, consequently, better energy resolution.[5][6] Poor hole  $\mu\tau$  is a primary reason for employing single-carrier collection techniques.[5]

Q4: Can digital signal processing replace the need for hardware solutions like pixelated anodes?

A4: Digital signal processing (DSP) is a powerful tool for improving the spectral response of TIBr detectors, but it works most effectively in conjunction with optimized detector hardware. [14][18] While DSP can correct for some degree of incomplete charge collection in planar detectors, the initial signal quality from a detector with a single-carrier collection geometry (like a pixelated anode) is significantly better. The combination of advanced detector design and sophisticated digital correction algorithms typically yields the best performance. [17][18]

### **Quantitative Data Summary**

The following tables summarize the performance improvements achieved with various techniques for enhancing charge collection in TIBr detectors.

Table 1: Impact of Different Techniques on Energy Resolution (FWHM at 662 keV)



Technique	Detector Thickness	Operating Temperature	Energy Resolution (FWHM)	Reference
Gated Integrator	1 mm	Room Temperature	4.8%	[11][12]
Gated Integrator with Depth Correction	1 mm	Room Temperature	3.8%	[11][12]
Pixelated Anodes with Depth Correction	4.36 mm	Room Temperature	1.5 - 1.8%	[6][8]
Adaptive Shaping Method	Not Specified	Room Temperature	0.75%	[17]
Digital Signal Processing with Depth Correction	4.6 mm	Room Temperature	2.4%	[7]
Pixelated Anodes (Cooled)	5 mm	-20°C	< 1%	[22]
Pixelated Anodes (11x11 array) with advanced corrections	5 mm	Not Specified	1.4 - 2.1%	[18]

Table 2: Typical Charge Carrier Properties of TIBr



Property	Value	Unit	Reference
Electron Mobility- Lifetime Product (μτe)	> 2.8 x 10 <sup>-3</sup>	cm²/V	[6][8]
Electron Mobility (µe)	~27	$cm^2 V^{-1} s^{-1}$	[4]
Band Gap	2.68	eV	[1][7]
Density	7.56	g/cm³	[6][7]

# **Experimental Protocols**

Protocol 1: Depth Correction using Cathode-to-Anode Signal Ratio

This protocol describes the methodology for implementing depth correction in a pixelated TIBr detector to improve energy resolution.

- Experimental Setup:
  - A pixelated TIBr detector with a planar cathode and an array of pixelated anodes.
  - A charge-sensitive preamplifier for each anode pixel and the cathode.
  - A multi-channel digitizer to record the preamplifier output waveforms.
  - A gamma-ray source (e.g., <sup>137</sup>Cs).
- Data Acquisition:
  - Position the gamma-ray source to irradiate the detector.
  - Apply the optimal bias voltage to the detector.
  - Simultaneously record the pulse waveforms from an anode pixel and the cathode for each gamma-ray interaction event.
- Signal Processing:



- For each event, determine the pulse height from both the anode and cathode signals. This
  can be done using a digital shaping filter (e.g., a trapezoidal filter).[7]
- Calculate the cathode-to-anode (C/A) signal ratio. This ratio is a function of the interaction depth.
- Correction and Spectrum Generation:
  - Create a 2D histogram of the anode pulse height versus the C/A ratio.
  - Observe the correlation between the photopeak position and the C/A ratio. This correlation represents the depth-dependent charge collection inefficiency.
  - Fit a function to the photopeak position as a function of the C/A ratio.
  - Use this function to correct the anode pulse height for each event based on its C/A ratio.
  - Generate the corrected energy spectrum, which should exhibit a sharper photopeak and improved energy resolution.

Protocol 2: Polarization Mitigation using Bias Polarity Switching

This protocol details a method to achieve long-term stable operation of a TIBr detector at room temperature.

- Experimental Setup:
  - A TIBr detector (planar or pixelated).
  - A high-voltage power supply with polarity switching capability.
  - A control system (e.g., a computer with appropriate software) to automate the polarity switching.
  - Standard data acquisition electronics.
- Procedure:
  - Set the desired bias voltage on the power supply.







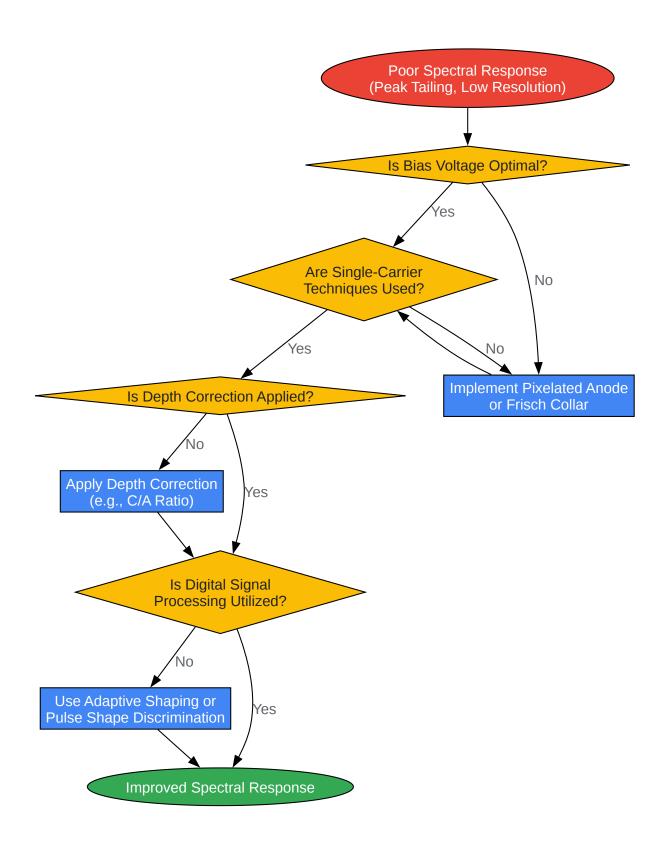
- Program the control system to switch the polarity of the bias voltage at a regular interval.
   The optimal switching frequency may need to be determined experimentally, but frequencies around 17 μHz have been shown to be effective.[19]
- Monitor the detector's performance (e.g., photopeak position and energy resolution) over an extended period.
- The bias switching should counteract the buildup of internal space charge, leading to a stable spectral response over many hours or even days of operation.[19]

#### **Visualizations**









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